best practices for storing and handling ACBI1

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Compound of Interest	
Compound Name:	ACBI1
Cat. No.:	B15581074

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ACBI1 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling **ACBI1**, a potent and cooperative PROTAC (proteolysis-targeting chimera) degrader of the BAF chromatin remodeling ATPase subunits SMARCA2 and SMARCA4, as well as the facultative BAF complex subunit PBRM1.[1][2]

Frequently Asked Questions (FAQs)

Q1: What is **ACBI1** and what is its mechanism of action?

A1: **ACBI1** is a PROTAC that selectively degrades the SMARCA2, SMARCA4, and PBRM1 proteins.[3][4] It functions by forming a ternary complex with the target protein (via its bromodomain) and the von Hippel-Lindau (VHL) E3 ubiquitin ligase.[1][2][5] This proximity induces the ubiquitination of the target protein, marking it for degradation by the proteasome.[2] This targeted degradation allows for the study of the functional consequences of depleting these key components of the BAF (SWI/SNF) chromatin remodeling complex.[2][4]

Q2: What are the recommended storage conditions for **ACBI1**?

A2: Proper storage of **ACBI1** is crucial for maintaining its stability and activity. Recommendations for both solid form and solutions are summarized below.

Form	Storage Temperature	Duration	Special Instructions
Powder	-20°C	3 years	
In Solvent (e.g., DMSO)	-80°C	1 year	Aliquot to avoid repeated freeze-thaw cycles.[5]
	-20°C	1 month	Protect from light.[5]

Q3: How should I prepare stock solutions of **ACBI1**?

A3: It is recommended to prepare a high-concentration stock solution of **ACBI1** in anhydrous DMSO. Due to DMSO's hygroscopic nature, it is crucial to use fresh, high-quality DMSO to ensure maximum solubility.[1] For example, a 10 mM stock solution in DMSO can be prepared and then further diluted in appropriate buffers for specific experiments.[1][3]

Q4: Is there a negative control available for **ACBI1** experiments?

A4: Yes, cis-**ACBI1** is the recommended negative control. In cis-**ACBI1**, the hydroxy proline moiety on the VHL-binding ligand is in the inactive cis-conformation, which prevents its binding to VHL. This makes cis-**ACBI1** incapable of inducing the degradation of target proteins and is therefore useful for distinguishing between biological effects resulting from target degradation versus other potential off-target effects of the molecule.

Troubleshooting Guides

Issue 1: Suboptimal or no degradation of target proteins (SMARCA2/SMARCA4/PBRM1).

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Possible Cause	Troubleshooting Step
Improper storage or handling of ACBI1	Ensure ACBI1 has been stored correctly as per the recommended guidelines. Avoid multiple freeze-thaw cycles of stock solutions.
Low concentration of ACBI1	Perform a dose-response experiment to determine the optimal concentration for your cell line. The reported DC50 values for ACBI1 are in the low nanomolar range.
Incorrect experimental duration	Conduct a time-course experiment to identify the optimal treatment duration for maximal degradation in your experimental system.
Cell line specific factors	The expression levels of VHL E3 ligase and components of the ubiquitin-proteasome system can vary between cell lines, potentially affecting degradation efficiency.
Target protein half-life	For short-lived proteins, degradation may be less apparent. Consider using a protein synthesis inhibitor (e.g., cycloheximide) as a control to assess the natural turnover rate of the target protein.[6]

Issue 2: Observed cellular phenotype is not consistent with target degradation.

Possible Cause	Troubleshooting Step

Possible Cause	Troubleshooting Step
Off-target effects	Use the inactive cis-ACBI1 as a negative control. Any phenotype observed with ACBI1 but not with cis-ACBI1 is more likely to be due to target degradation.[7]
Cellular toxicity	High concentrations of ACBI1 or prolonged treatment may lead to cellular toxicity. Determine the optimal concentration and duration that effectively degrades the target without causing significant toxicity.

Experimental Protocols

Protocol 1: In Vitro Degradation Assay

This protocol outlines a general procedure for assessing the degradation of SMARCA2, SMARCA4, and PBRM1 in a cellular context.

- Cell Culture: Plate cells at an appropriate density and allow them to adhere overnight.

- Preparation of **ACBI1** Working Solutions:

  - Prepare a 10 mM stock solution of **ACBI1** in anhydrous DMSO.

  - On the day of the experiment, serially dilute the stock solution to the desired final concentrations in your cell culture medium. It is important to ensure the final DMSO concentration is consistent across all treatments and is non-toxic to the cells (typically ≤ 0.1%).

- Treatment:

  - Remove the existing media from the cells and replace it with the media containing the different concentrations of **ACBI1**.

  - Include a vehicle control (DMSO only) and a negative control (cis-**ACBI1**).

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- Incubation: Incubate the cells for the desired period (e.g., 18 hours).[3]

- Cell Lysis and Protein Quantification:

  - Wash the cells with ice-cold PBS.

  - Lyse the cells in a suitable lysis buffer containing protease inhibitors.

  - Determine the protein concentration of the lysates.

- Western Blot Analysis:

  - Separate equal amounts of protein from each sample by SDS-PAGE.

  - Transfer the proteins to a PVDF or nitrocellulose membrane.

  - Probe the membrane with primary antibodies specific for SMARCA2, SMARCA4, PBRM1, and a loading control (e.g., GAPDH, β-actin).

 - Incubate with the appropriate secondary antibodies and visualize the protein bands.

Quantitative Data Summary

The following table summarizes the reported degradation and anti-proliferative activities of **ACBI1** in various cell lines.

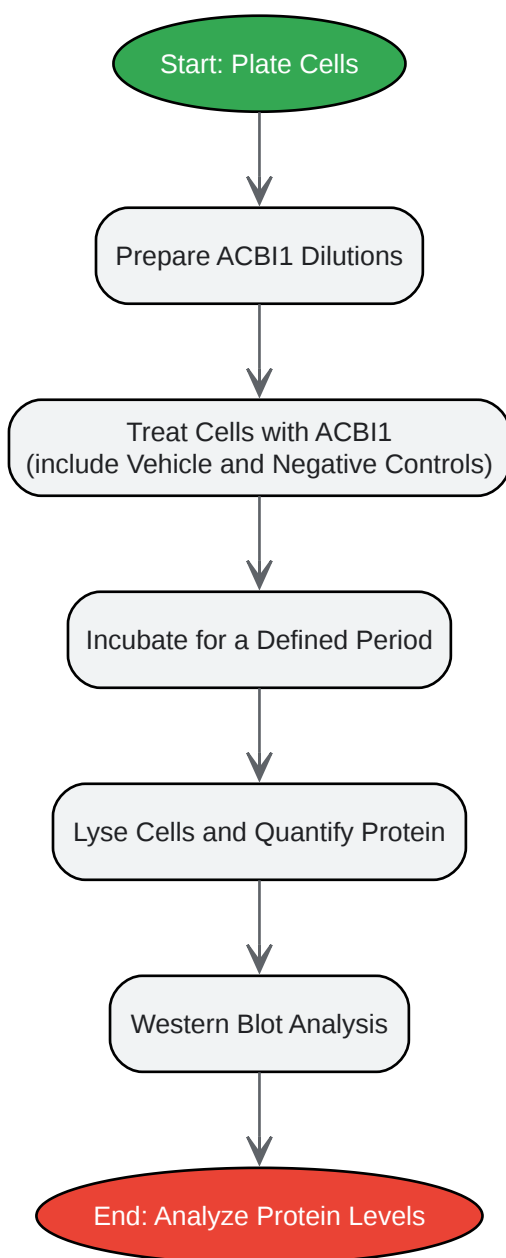| Cell Line	Assay	Parameter	Value (nM)
MV-4-11	Degradation (18h)	DC50 (SMARCA2)	6[3][5]
Degradation (18h)	DC50 (SMARCA4)	11[3][5]	
Degradation (18h)	DC50 (PBRM1)	32[3][5]	
Anti-proliferation (7 days)	IC50	29	
NCI-H1568	Anti-proliferation	IC50	68

Visualizations

ACBI1 Mechanism of Action
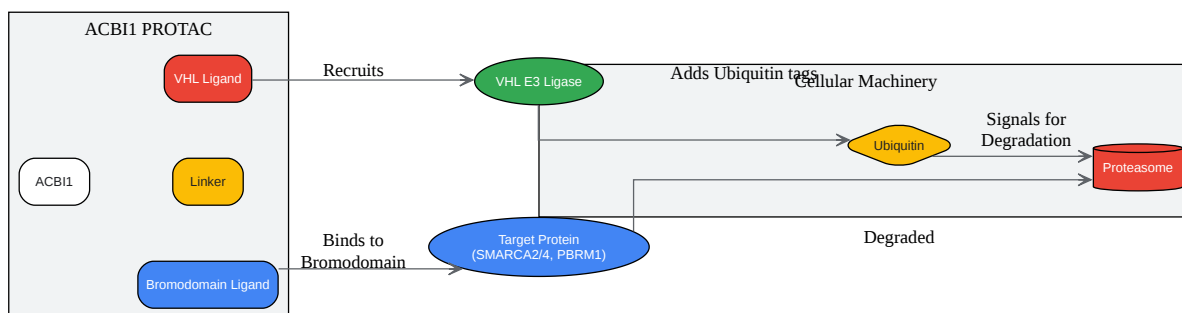
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Caption: Mechanism of **ACBI1**-mediated protein degradation.

Experimental Workflow for In Vitro Degradation Assay

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```mermaid
flowchart TD
    A([Start: Plate Cells]) --> B[Prepare ACBI1 Dilutions]
    B --> C[Treat Cells with ACBI1<br/>include Vehicle and Negative Controls]
    C --> D[Incubate for a Defined Period]
    D --> E[Lyse Cells and Quantify Protein]
    E --> F[Western Blot Analysis]
    F --> G([End: Analyze Protein Levels])
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Caption: A typical workflow for an in vitro degradation experiment.

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